

An In-depth Technical Guide to (2-Aminothiazol-4-yl)methanol

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Compound of Interest

Compound Name: (2-Aminothiazol-4-yl)methanol

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Abstract

(2-Aminothiazol-4-yl)methanol, identified by the CAS number 51307-43-8, is a heterocyclic organic compound featuring a 2-aminothiazole core functionalized with a hydroxymethyl group at the 4-position. This molecule belongs to the broader class of 2-aminothiazole derivatives, a scaffold of significant interest in medicinal chemistry due to its presence in numerous biologically active compounds and approved pharmaceuticals. The 2-aminothiazole moiety is recognized as a privileged structure, known for its ability to interact with a wide range of biological targets. This technical guide provides a comprehensive overview of the chemical and physical properties of **(2-Aminothiazol-4-yl)methanol**, detailed experimental protocols for its synthesis, and a review of the biological activities and signaling pathways associated with the 2-aminothiazole scaffold, with a focus on its relevance in drug discovery and development.

Chemical and Physical Properties

(2-Aminothiazol-4-yl)methanol is a solid at room temperature. A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Physicochemical Properties of **(2-Aminothiazol-4-yl)methanol**

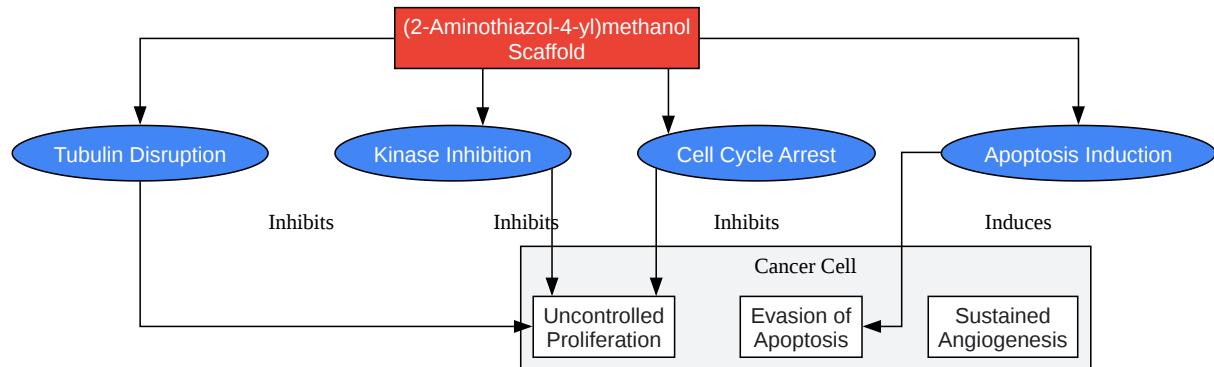
Property	Value	Reference(s)
CAS Number	51307-43-8	[CymitQuimica]
Molecular Formula	C4H6N2OS	[CymitQuimica]
Molecular Weight	130.17 g/mol	[CymitQuimica]
Appearance	Solid	[CymitQuimica]
Purity	Typically ≥95%	[AK Scientific]
Synonyms	2-Amino-4-(hydroxymethyl)thiazole, (2-amino-1,3-thiazol-4-yl)methanol	[CymitQuimica]

Synthesis of (2-Aminothiazol-4-yl)methanol

The primary synthetic route to **(2-Aminothiazol-4-yl)methanol** and other 2-aminothiazole derivatives is the Hantzsch thiazole synthesis.^{[1][2]} This method involves the condensation reaction between an α -haloketone and a thiourea derivative.

General Hantzsch Thiazole Synthesis

The Hantzsch synthesis is a versatile method for the formation of the thiazole ring. The general mechanism involves the reaction of an α -halocarbonyl compound with a thioamide. For the synthesis of 2-aminothiazoles, thiourea is commonly used as the thioamide component.



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